

# Latifoline N-oxide CAS number and molecular formula

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## Compound of Interest

Compound Name: Latifoline N-oxide

Cat. No.: B1605506

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## In-Depth Technical Guide: Latifoline N-oxide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Latifoline N-oxide** is a naturally occurring pyrrolizidine alkaloid N-oxide found in certain plant species. As with other members of this class, it is of significant interest to the scientific community due to its potential biological activities and toxicological profile. Pyrrolizidine alkaloid N-oxides are generally considered to be less toxic than their corresponding tertiary alkaloids but can be converted to their toxic counterparts in vivo. This guide provides a comprehensive overview of the available technical information on **Latifoline N-oxide**, including its chemical identity, and known biological context.

## Chemical Identification and Properties

**Latifoline N-oxide** is the N-oxide derivative of Latifoline, a pyrrolizidine alkaloid. While a specific CAS number for **Latifoline N-oxide** is not readily available in public databases, its identity is established through its relationship with Latifoline.

Table 1: Chemical and Physical Properties

Property	Value	Source/Justification
Molecular Formula	C <sub>20</sub> H <sub>27</sub> NO <sub>8</sub>	Based on the molecular formula of Latifoline (C <sub>20</sub> H <sub>27</sub> NO <sub>7</sub> ) with the addition of one oxygen atom upon N-oxidation. <a href="#">[1]</a>
CAS Number	Not explicitly assigned.	-
Parent Compound	Latifoline	-
Parent CAS Number	6029-86-3	PubChem
Chemical Class	Pyrrolizidine Alkaloid N-oxide	-

## Natural Occurrence

**Latifoline N-oxide** has been identified as a natural constituent of *Hackelia floribunda*, commonly known as the Western False Forget-Me-Not.[\[2\]](#)[\[3\]](#) It co-occurs with its parent alkaloid, Latifoline, in this plant species. The presence of pyrrolizidine alkaloids and their N-oxides is a characteristic feature of many plants in the Boraginaceae family.

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Latifoline N-oxide** are scarce in publicly accessible literature. However, general methods for the extraction and analysis of pyrrolizidine alkaloid N-oxides from plant material can be applied.

## General Extraction and Isolation of Pyrrolizidine Alkaloid N-oxides from Plant Material

This protocol is a generalized procedure and may require optimization for specific plant matrices.

- Extraction:
  - Air-dried and powdered plant material is extracted with an appropriate solvent, typically methanol or ethanol, at room temperature.

- The extraction is repeated multiple times to ensure exhaustive recovery of the alkaloids.
- The combined extracts are filtered and concentrated under reduced pressure.
- Acid-Base Partitioning:
  - The crude extract is acidified with an aqueous acid solution (e.g., 0.5 M H<sub>2</sub>SO<sub>4</sub>) and partitioned with a non-polar organic solvent (e.g., chloroform or dichloromethane) to remove lipids and other non-basic compounds.
  - The aqueous acidic layer, containing the protonated alkaloids and N-oxides, is collected.
- Reduction of N-oxides (for analysis of total alkaloids):
  - To determine the total alkaloid content, a portion of the acidic extract can be treated with a reducing agent, such as zinc dust, to convert the N-oxides to their corresponding tertiary alkaloids.
- Isolation and Purification:
  - The aqueous extract (containing either the N-oxides or the reduced tertiary alkaloids) is made basic with a base like ammonia or sodium carbonate.
  - The alkaloids are then extracted into an organic solvent (e.g., chloroform).
  - The organic extract is dried over anhydrous sodium sulfate, filtered, and concentrated.
  - Final purification is typically achieved using chromatographic techniques such as column chromatography on silica gel or alumina, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

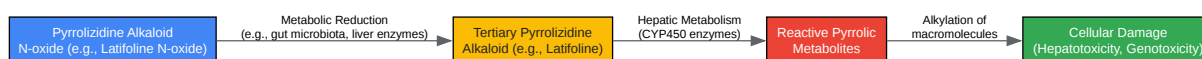
## Biological Activity and Signaling Pathways

Specific studies on the biological activity and signaling pathways of **Latifoline N-oxide** are limited. However, the biological effects of pyrrolizidine alkaloid N-oxides as a class have been investigated.

Pyrrolizidine alkaloid N-oxides are generally considered to be less toxic than their corresponding tertiary pyrrolizidine alkaloids. The primary concern regarding their toxicity stems from their potential metabolic conversion back to the tertiary alkaloids, which can then be metabolized in the liver to reactive pyrrolic esters. These reactive metabolites are capable of alkylating cellular macromolecules, including DNA and proteins, leading to cytotoxicity, genotoxicity, and carcinogenicity.

The cytotoxicity of various dehydropyrrolizidine alkaloids and their N-oxides has been compared, with the N-oxides generally showing significantly lower cytotoxicity at similar concentrations.

## Logical Relationship of Pyrrolizidine Alkaloid N-oxide Toxicity



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Caption: Metabolic activation pathway of pyrrolizidine alkaloid N-oxides.

## Conclusion

**Latifoline N-oxide** is a pyrrolizidine alkaloid N-oxide with a confirmed natural source but limited detailed characterization in the public domain. Its molecular formula is inferred to be  $C_{20}H_{27}NO_8$  based on its parent compound, Latifoline. While specific data on its biological activity is lacking, its toxicological profile is expected to align with that of other pyrrolizidine alkaloid N-oxides, being of lower direct toxicity than the corresponding tertiary alkaloid but capable of metabolic activation to toxic species. Further research is required to fully elucidate the chemical, pharmacological, and toxicological properties of **Latifoline N-oxide** to better assess its potential impact on human and animal health.

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